

Personal protective equipment for handling Iron(II) tetrafluoroborate hexahydrate

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Compound of Interest

Compound Name: *Iron(II) tetrafluoroborate hexahydrate*

Cat. No.: *B089229*

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Essential Safety and Handling of Iron(II) Tetrafluoroborate Hexahydrate

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Iron(II) tetrafluoroborate hexahydrate** (CAS: 13877-16-2). Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Iron(II) tetrafluoroborate hexahydrate is a corrosive solid that is harmful if swallowed, in contact with skin, or inhaled.^{[1][2][3]} It causes severe skin burns and eye damage.^{[1][2][3]} This document outlines the necessary personal protective equipment (PPE), handling procedures, and disposal plans to mitigate these risks.

Hazard Identification and Classification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07	Danger	H302: Harmful if swallowed
Acute Toxicity, Dermal (Category 4)	GHS07	Danger	H312: Harmful in contact with skin
Skin Corrosion (Category 1B)	GHS05	Danger	H314: Causes severe skin burns and eye damage
Acute Toxicity, Inhalation (Category 4)	GHS07	Danger	H332: Harmful if inhaled

Data compiled from multiple safety data sheets.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to prevent exposure.

Body Part	Required PPE	Specifications and Recommendations
Eyes/Face	Safety goggles and face shield	Goggles must be tightly fitting. A face shield should be used in conjunction with goggles for maximum protection. [4] [5] [6]
Skin	Chemical-resistant gloves and lab coat	Nitrile, neoprene, or PVC gloves are recommended. [5] A chemical-resistant apron or coveralls should be worn over a lab coat. [5] [7]
Respiratory	Respirator with particle filter	Use in a well-ventilated area or under a chemical fume hood. [2] [8] If dust formation is unavoidable, a respirator is necessary. [5]
Feet	Closed-toe shoes	Standard laboratory practice.

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure a safety shower and eyewash station are readily accessible and have been recently tested.[\[4\]](#)
- Work exclusively in a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)[\[8\]](#)
- Assemble all necessary equipment and reagents before handling the chemical.
- Have spill cleanup materials, such as calcium carbonate for acid neutralization, available.[\[4\]](#)

2. Handling the Chemical:

- Don the required PPE as specified in the table above.
- Carefully open the container, avoiding the creation of dust.
- Use a spatula or other appropriate tool to transfer the solid. Do not pour the dry powder.
- If making a solution, always add the solid slowly to the solvent. If dissolving in an acid, add the acid to water first, then add the **Iron(II) tetrafluoroborate hexahydrate**.^[4]

3. Post-Handling:

- Securely close the container and store it in a cool, dry, well-ventilated area away from incompatible materials.^[2]
- Decontaminate the work area thoroughly.
- Remove PPE carefully to avoid contaminating yourself. Wash hands thoroughly after handling.

Disposal Plan

1. Waste Collection:

- All waste, including contaminated PPE and disposable labware, must be collected in a designated, properly labeled hazardous waste container.
- Do not mix with other waste streams unless compatibility has been confirmed.

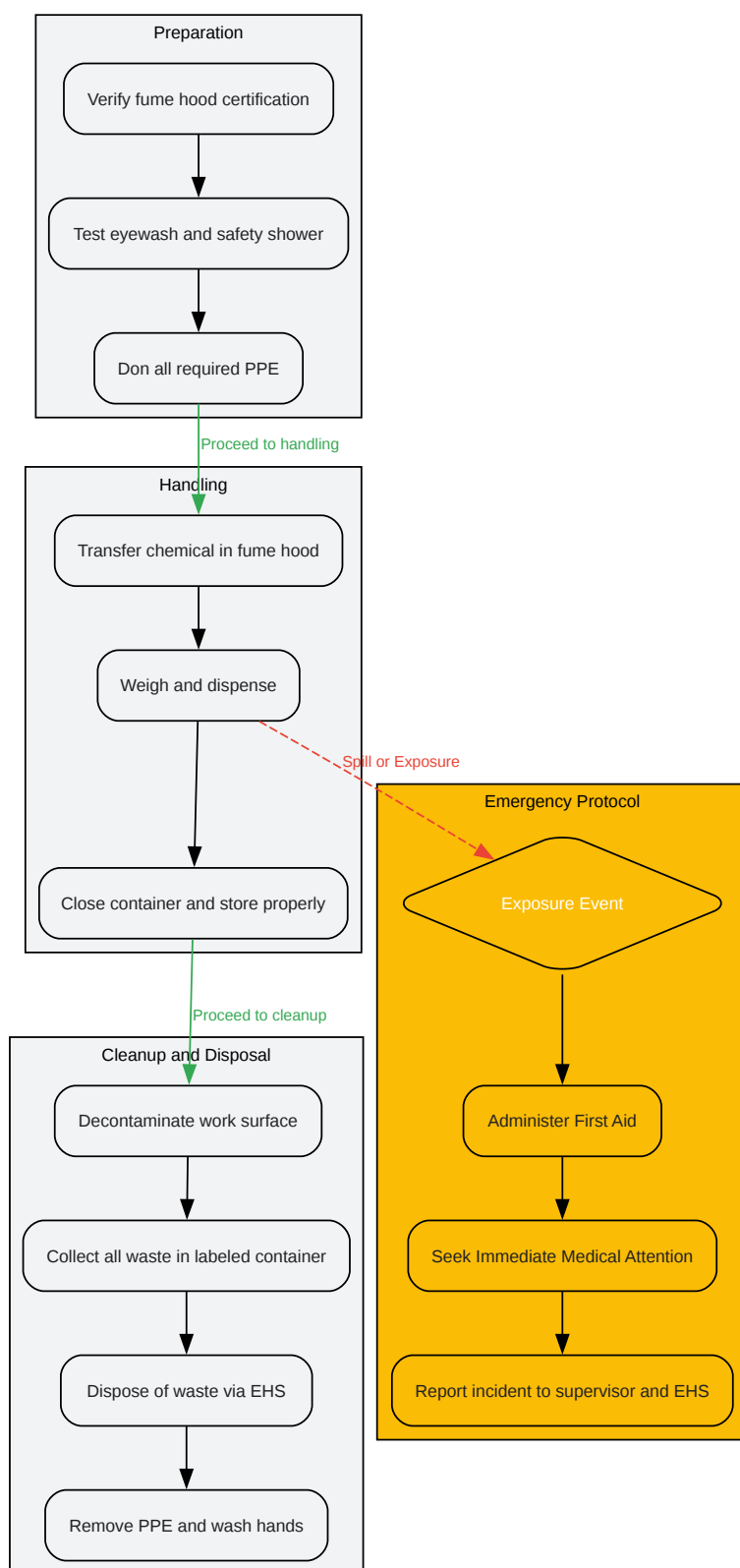
2. Waste Disposal:

- Dispose of the chemical and its container in accordance with all local, state, and federal regulations.^[2]
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.
- Do not dispose of this chemical down the drain.^{[1][8]}

Emergency Procedures

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2] [8]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [2] [8]
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention. [1] [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [2] [8]

Workflow for Handling Iron(II) Tetrafluoroborate Hexahydrate



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Caption: Workflow for the safe handling and disposal of **Iron(II) tetrafluoroborate hexahydrate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Iron(II) tetrafluoroborate hexahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089229#personal-protective-equipment-for-handling-iron-ii-tetrafluoroborate-hexahydrate]

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